

dibromododecane material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *Dibromododecane*

Cat. No.: *B8593686*

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An In-depth Technical Guide to the Material Safety of **Dibromododecane**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the chemical properties and associated hazards of all reagents is paramount for ensuring laboratory safety and experimental integrity. This technical guide provides a detailed overview of the material safety data for **dibromododecane** (CAS No: 3344-70-5), a commonly used α,ω -dihaloalkane in organic synthesis.

Chemical and Physical Properties

Dibromododecane is a long-chain alkyl halide that is useful in the synthesis of various organic compounds.^{[1][2]} It is characterized by a 12-carbon aliphatic chain with bromine atoms at the terminal positions.^{[1][3]} The physical state of **dibromododecane** is typically an off-white to pale brown or beige crystalline solid at room temperature.^{[1][4][5]}

Table 1: Physical and Chemical Properties of **Dibromododecane**

Property	Value	Source(s)
Molecular Formula	C12H24Br2	[3][6][7][8][9][10]
Molecular Weight	328.13 g/mol	[3][6][7][9][10]
Appearance	Off-white to pale brown/beige solid	[1][4][5]
Odor	Odorless	[5][9][10]
Melting Point	37 - 42 °C (98.6 - 107.6 °F)	[1][4][6][7][9][10]
Boiling Point	215 °C (419 °F) at 15 mmHg	[1][4][7][9][10]
362.8 °C at 760 mmHg	[6]	
Flash Point	> 110 °C (> 230 °F)	[4][9]
113 °C (235.4 °F) - closed cup	[7]	
Density	1.3 ± 0.1 g/cm ³	[6]
Solubility	Insoluble in water. Soluble in hot methanol, hexane, toluene, and chloroform.	[1][2][4]
Stability	Stable under normal conditions.	[1][4][5][6][11]
Incompatibilities	Strong oxidizing agents.	[1][4][5][6][11]

Toxicological Data

The toxicological properties of **dibromododecane** have not been fully investigated.[8][10] However, available data and information on similar halogenated hydrocarbons suggest that it should be handled with care.[1] It may be harmful if swallowed, inhaled, or absorbed through the skin, and may cause skin and eye irritation.[1][11]

Table 2: Acute Toxicity Data for **Dibromododecane**

Route of Exposure	Species	Dose/Duration	Toxic Effects	Source(s)
Intravenous	Mouse	LD50: 320 mg/kg	Details of toxic effects not reported other than lethal dose value.	[6]

GHS Hazard Statements: Based on aggregated data from multiple suppliers, the following GHS hazard statements have been associated with **dibromododecane**, although it's important to note that it does not meet GHS hazard criteria in a significant percentage of reports[3]:

- H301 (12.5%): Toxic if swallowed[3]
- H302 (37.5%): Harmful if swallowed[3]
- H315 (12.5%): Causes skin irritation[3]
- H319 (25%): Causes serious eye irritation[3]
- H335 (12.5%): May cause respiratory irritation[3]

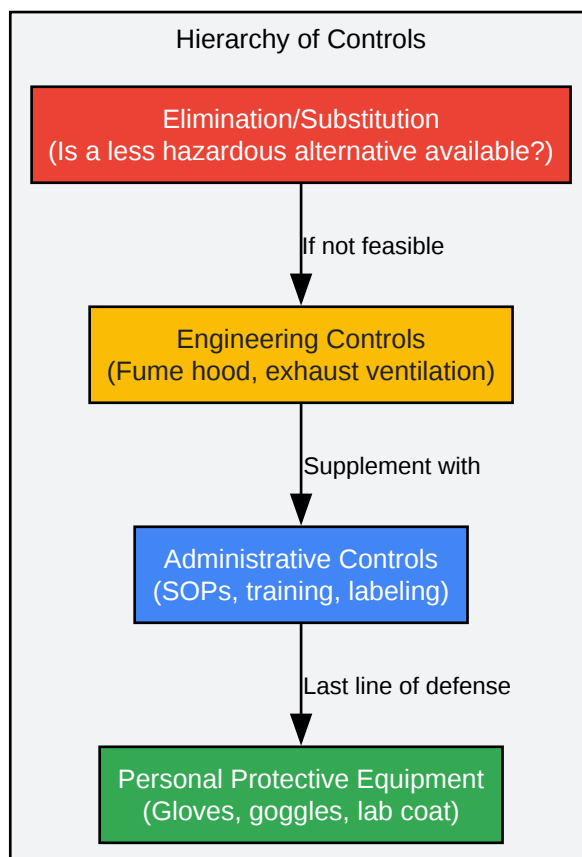
No data is available regarding germ cell mutagenicity, carcinogenicity, reproductive toxicity, or specific target organ toxicity (STOT) from single or repeated exposure.[8][9][10]

Experimental Protocols: Safe Handling and Emergency Procedures

Given the potential hazards, adherence to strict safety protocols is essential when working with **dibromododecane**. The following sections outline generalized experimental procedures for safe handling and emergency response.

Personal Protective Equipment (PPE) and Engineering Controls

A risk assessment should always be conducted before beginning any experiment. The following diagram illustrates the hierarchy of controls for safe handling.



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Diagram 1: Hierarchy of Controls for Safe Chemical Handling.

Methodology for Safe Handling:

- Engineering Controls: All manipulations of **dibromododecane** should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.[1][11]
- Personal Protective Equipment:
 - Eye Protection: Wear chemical safety goggles or glasses with side-shields conforming to NIOSH (US) or EN 166 (EU) standards.[8][11]

- Hand Protection: Handle with chemically resistant gloves. Dispose of contaminated gloves after use in accordance with good laboratory practices.[11]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin contact.[8][11]
- Respiratory Protection: For large-scale operations or in situations where engineering controls are insufficient, use a NIOSH/MSHA or European Standard EN 136 approved respirator with appropriate cartridges.[8][11]

Storage and Disposal

Storage:

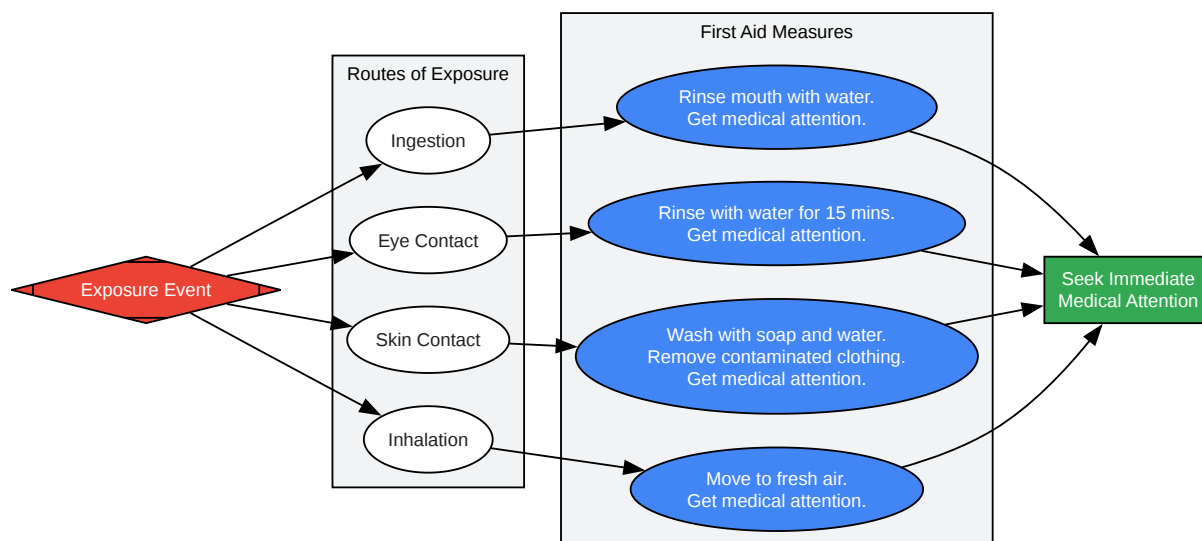
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][9][10][12]
- Keep away from incompatible materials such as strong oxidizing agents.[1][4][5][6][11]

Disposal:

- Dispose of waste material in accordance with local, state, and federal regulations.
- Do not allow the chemical to enter drains.[9][10][11][12]
- Contaminated packaging should be treated as the product itself.

Emergency Procedures

The following workflow outlines the appropriate response to various types of exposure.



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Diagram 2: Emergency First Aid Procedures for **Dibromododecane** Exposure.

Experimental Protocol for Accidental Release:

- Ensure Personal Safety: Evacuate non-essential personnel. Ensure adequate ventilation.[10][11][12]
- Containment: Prevent the material from entering drains or waterways.[10][11][12]
- Clean-up: For a solid spill, avoid dust formation.[9][10][11][12] Carefully sweep or shovel the material into a suitable, labeled container for disposal.[9][10][11][12]
- Decontamination: Clean the spill area thoroughly.

Firefighting Measures:

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.[9][10][11]
- Hazardous Combustion Products: Thermal decomposition can produce carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen halides.[8][10][11][12]

- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[9][10][11][12]

This guide is intended to provide a comprehensive overview of the material safety data for **dibromododecane**. It is imperative that all users consult the most current Safety Data Sheet (SDS) from their supplier before use and adhere to all institutional safety protocols.

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